Application of Beclomethasone 17-Propionate-d5 in Pharmaceutical Quality Control

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Compound of Interest		
Compound Name:	*Beclomethasone 17-Propionate-d5*	
Cat. No.:	*B1151787*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Beclomethasone 17-Propionate, the active metabolite of the synthetic corticosteroid beclomethasone dipropionate, is a potent glucocorticoid receptor agonist. In pharmaceutical quality control, ensuring the accurate quantification of beclomethasone and its metabolites is critical for product efficacy and safety. The use of a stable isotope-labeled internal standard, such as **Beclomethasone 17-Propionate-d5**, is the gold standard for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

The incorporation of deuterium atoms in **Beclomethasone 17-Propionate-d5** results in a molecule that is chemically identical to the unlabeled analyte but has a different mass. This property allows it to be distinguished by a mass spectrometer, making it an ideal internal standard. Its primary role is to correct for variations that can occur during sample preparation, chromatography, and ionization, thereby improving the accuracy, precision, and robustness of the analytical method.

Key Applications:

- Impurity Profiling: **Beclomethasone 17-Propionate-d5** can be used as a reference standard to identify and quantify impurities and degradation products in beclomethasone drug substances and products.

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- Pharmacokinetic Studies: Accurate measurement of beclomethasone 17-propionate in biological matrices is essential for pharmacokinetic and bioequivalence studies. The use of a deuterated internal standard is crucial for achieving the required sensitivity and accuracy in these low-concentration samples.

- Dose Uniformity Testing: In inhaled and topical formulations, ensuring consistent drug content is vital. LC-MS/MS methods using **Beclomethasone 17-Propionate-d5** as an internal standard provide the necessary precision for these analyses.

- Stability Studies: During stability testing of beclomethasone-containing products, this internal standard can be used to accurately quantify the parent drug and its degradation products over time and under various storage conditions.

Data Presentation

The following tables summarize typical quantitative data for an LC-MS/MS method for the analysis of Beclomethasone 17-Propionate using **Beclomethasone 17-Propionate-d5** as an internal standard. Please note that specific values may vary depending on the instrumentation and analytical conditions.

Table 1: Mass Spectrometric Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Beclomethasone 17-Propionate	465.2	357.2	100	25
Beclomethasone 17-Propionate-d5	470.2	357.2	100	25

Note: The precursor ion for **Beclomethasone 17-Propionate-d5** is theoretically determined by adding 5 Da to the mass of the unlabeled compound. The product ion is expected to be the same as the unlabeled compound, as the deuterium atoms are on the propionate group which is lost during fragmentation. These values should be confirmed experimentally.

Table 2: Chromatographic and Method Validation Data

Parameter	Value
Retention Time (Beclomethasone 17-Propionate)	~ 5.2 min
Retention Time (Beclomethasone 17-Propionate-d5)	~ 5.18 min
Linearity Range	0.1 - 100 ng/mL ($r^2 > 0.99$)
Lower Limit of Quantification (LLOQ)	0.1 ng/mL
Intra-day Precision (%RSD)	< 5%
Inter-day Precision (%RSD)	< 7%
Accuracy (% Recovery)	95 - 105%
Matrix Effect	Minimal

Experimental Protocols

Protocol 1: Quantification of Beclomethasone 17-Propionate in a Pharmaceutical Formulation (e.g., Cream)

1. Objective: To accurately quantify the amount of Beclomethasone 17-Propionate in a cream formulation using a validated LC-MS/MS method with **Beclomethasone 17-Propionate-d5** as an internal standard.

2. Materials and Reagents:

- Beclomethasone 17-Propionate reference standard

- **Beclomethasone 17-Propionate-d5** internal standard

- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)

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- Formic acid (LC-MS grade)

- Ultrapure water

- Cream formulation containing beclomethasone

3. Sample Preparation:

- Accurately weigh approximately 1 gram of the cream into a 50 mL centrifuge tube.

- Add 10 mL of a 100 ng/mL solution of **Beclomethasone 17-Propionate-d5** in methanol (internal standard spiking).

- Add 20 mL of acetonitrile to extract the analyte and internal standard.

- Vortex for 5 minutes to ensure thorough mixing and extraction.

- Centrifuge at 4000 rpm for 10 minutes to separate the excipients.

- Transfer the supernatant to a clean tube.

- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in 1 mL of the mobile phase (50:50 acetonitrile:water with 0.1% formic acid).

- Vortex for 1 minute and transfer to an autosampler vial for LC-MS/MS analysis.
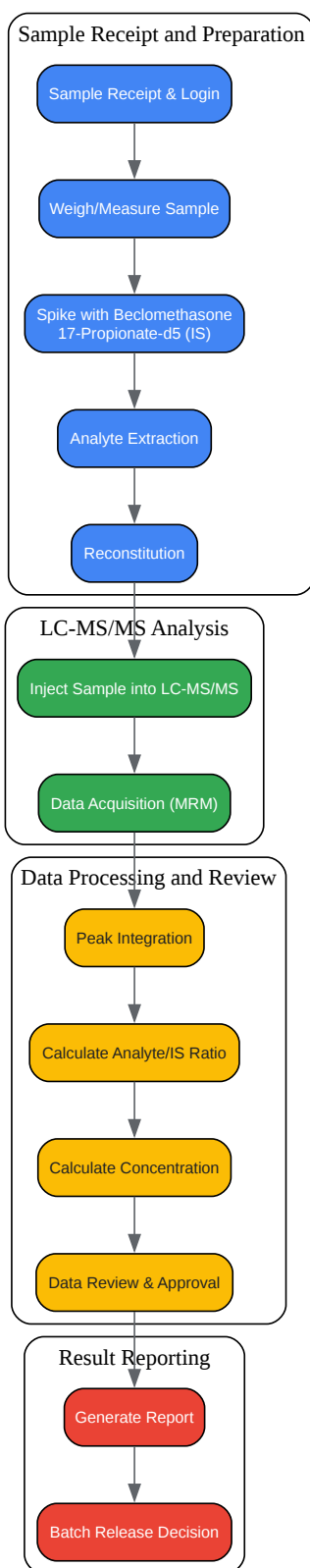
4. LC-MS/MS Conditions:

- LC System: UHPLC system

- Column: C18 column (e.g., 2.1 x 50 mm, 1.7 µm)

- Mobile Phase A: 0.1% Formic acid in water

- Mobile Phase B: 0.1% Formic acid in acetonitrile

- Gradient:

- 0-1 min: 30% B

- 1-6 min: 30% to 95% B

- 6-7 min: 95% B

- 7.1-8 min: 30% B (re-equilibration)

- Flow Rate: 0.4 mL/min

- Column Temperature: 40°C

- Injection Volume: 5 µL

- Mass Spectrometer: Triple quadrupole mass spectrometer

- Ionization Mode: Positive Electrospray Ionization (ESI+)

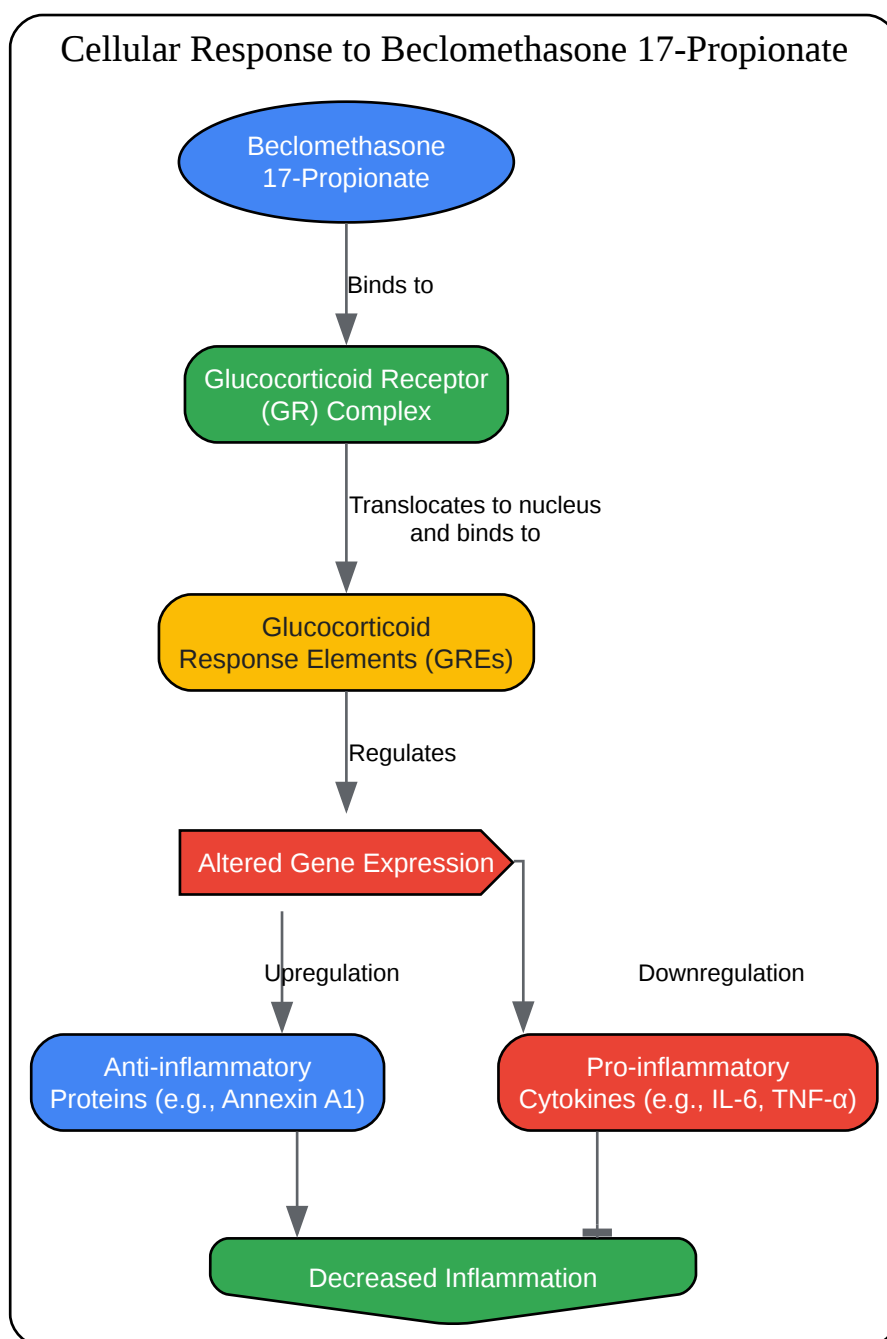- Scan Type: Multiple Reaction Monitoring (MRM)

5. Data Analysis:

- Calculate the peak area ratio of the analyte to the internal standard.

- Construct a calibration curve by plotting the peak area ratio against the concentration of the reference standards.

- Determine the concentration of Beclomethasone 17-Propionate in the sample from the calibration curve.

Visualizations

Sample Receipt and Preparation

Sample Receipt & Login

↓

Weigh/Measure Sample

↓

Spike with Beclomethasone 17-Propionate-d5 (IS)

↓

Analyte Extraction

↓

Reconstitution

LC-MS/MS Analysis

Inject Sample into LC-MS/MS

↓

Data Acquisition (MRM)

Data Processing and Review

Peak Integration

↓

Calculate Analyte/IS Ratio

↓

Calculate Concentration

↓

Data Review & Approval

Result Reporting

Generate Report

↓

Batch Release Decision

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Caption: Pharmaceutical QC workflow using an internal standard.

Cellular Response to Beclomethasone 17-Propionate

```
        Beclomethasone
         17-Propionate

           │ Binds to
           ▼

      Glucocorticoid Receptor
           (GR) Complex

           │ Translocates to nucleus
           │ and binds to
           ▼

        Glucocorticoid
     Response Elements (GREs)

           │ Regulates
           ▼

      Altered Gene Expression
        │                  │
   Upregulation       Downregulation
        ▼                  ▼

  Anti-inflammatory    Pro-inflammatory
  Proteins (e.g.,      Cytokines (e.g.,
  Annexin A1)          IL-6, TNF-α)

        │                  │
        ▼                  ▼
          Decreased Inflammation
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Caption: Simplified signaling pathway of Beclomethasone 17-Propionate.

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